

# Technical Guide: Metolachlor-d11 Certificate of Analysis

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## Compound of Interest

Compound Name: Metolachlor-d11

Cat. No.: B15294531

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This technical guide provides a comprehensive overview of the typical data and methodologies presented in a Certificate of Analysis (CoA) for **Metolachlor-d11**. The information is targeted towards researchers, scientists, and professionals in drug development who utilize deuterated standards for analytical and research purposes.

## Quantitative Data Summary

The following tables summarize the key quantitative specifications for **Metolachlor-d11**, compiled from publicly available data from various suppliers. These values represent typical specifications for this analytical standard.

Table 1: Chemical and Physical Properties

Parameter	Specification	Source(s)
Chemical Name	2-chloro-N-(2-ethyl-6-methylphenyl)-N-(2-methoxy-1-methylethyl)acetamide-d11	[1][2]
CAS Number	1632119-30-2	[1][2]
Molecular Formula	C <sub>15</sub> H <sub>11</sub> D <sub>11</sub> ClNO <sub>2</sub>	[2]
Molecular Weight	294.86 g/mol	[1][2]
Appearance	Neat	[1]
Storage Temperature	2-8°C or -20°C	[1][3]

Table 2: Analytical Specifications

Parameter	Method	Specification	Source(s)
Purity	HPLC	≥97.0%	[1]
Isotopic Purity	Mass Spectrometry	≥98 atom % D	[1]
Isotopic Enrichment	Not specified	>99%	[1]

## Experimental Protocols

The following are representative experimental protocols that are typically employed in the quality control and certification of **Metolachlor-d11**. These methods are based on general analytical procedures for similar compounds and information from published analytical methods for Metolachlor and its derivatives.[4][5]

### 1. High-Performance Liquid Chromatography (HPLC) for Purity Assessment

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 µm particle size).

- Mobile Phase: A gradient of acetonitrile and water (both may contain a small amount of formic acid, e.g., 0.1%, to improve peak shape).
- Flow Rate: 1.0 mL/min.
- Injection Volume: 10  $\mu$ L.
- Detection: UV detection at a wavelength appropriate for Metolachlor (e.g., 220 nm).
- Quantification: The purity is determined by comparing the peak area of the main component to the total peak area of all components in the chromatogram.

## 2. Mass Spectrometry (MS) for Isotopic Purity and Enrichment

- Instrumentation: A high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap) coupled to an appropriate ionization source (e.g., Electrospray Ionization - ESI).
- Ionization Mode: Positive ion mode.[\[4\]](#)
- Data Acquisition: Full scan mode to determine the isotopic distribution and confirm the mass of the deuterated molecule.
- Analysis: The isotopic purity is determined by calculating the percentage of the desired deuterated species relative to all isotopic variants of the molecule. Isotopic enrichment is confirmed by the mass shift compared to the unlabeled Metolachlor standard.

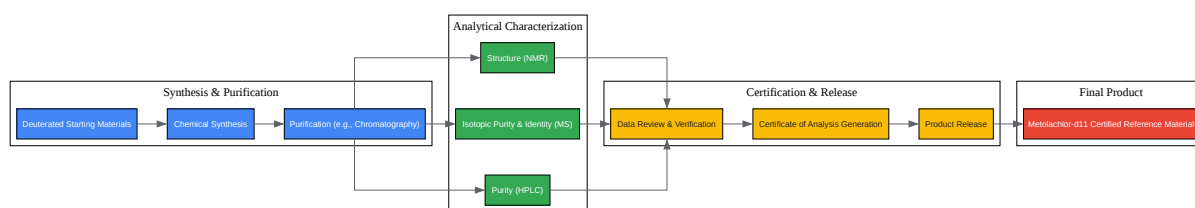
## 3. Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Confirmation

- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher).
- Solvent: Deuterated chloroform ( $\text{CDCl}_3$ ) or another suitable deuterated solvent.
- Experiments:
  - $^1\text{H}$  NMR: To confirm the absence or significant reduction of protons at the deuterated positions.
  - $^{13}\text{C}$  NMR: To confirm the carbon skeleton of the molecule.

- $^2\text{H}$  NMR: To directly observe the deuterium signals and confirm their positions.
- Analysis: The spectra are analyzed to ensure the correct chemical structure and to confirm the locations of deuterium labeling.

## Quality Control and Certification Workflow

The following diagram illustrates a typical workflow for the quality control and certification of a deuterated analytical standard like **Metolachlor-d11**.



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Caption: Quality control workflow for **Metolachlor-d11**.

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## References

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